

Technical Support Center: 3-(Trifluoromethyl)phenethylamine (CAS 52516-30-0)

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Compound of Interest

Compound Name: 5-[(4-Chlorophenyl)sulfanyl]-2-furaldehyde

Cat. No.: B1352768

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Disclaimer: The information provided in this technical support center is intended for use by qualified researchers, scientists, and drug development professionals. 3-(Trifluoromethyl)phenethylamine (CAS 52516-30-0) is a chemical that requires careful handling and the implementation of appropriate safety protocols. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier before beginning any experimental work. The CAS number 39689-04-8 provided in the initial query corresponds to a different chemical, **5-[(4-Chlorophenyl)sulfanyl]-2-furaldehyde**. This guide pertains to 3-(Trifluoromethyl)phenethylamine, CAS 52516-30-0.

Frequently Asked Questions (FAQs)

Q1: What is the correct CAS number for 3-(Trifluoromethyl)phenethylamine?

A1: The correct CAS number for 3-(Trifluoromethyl)phenethylamine is 52516-30-0.

Q2: What are the primary hazards associated with 3-(Trifluoromethyl)phenethylamine?

A2: 3-(Trifluoromethyl)phenethylamine is classified as a corrosive substance. It can cause severe skin burns and eye damage.^[1] It is crucial to handle this chemical with appropriate personal protective equipment (PPE).

Q3: What are the recommended storage conditions for this compound?

A3: It is recommended to store 3-(Trifluoromethyl)phenethylamine in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and acids.[\[1\]](#) The container should be tightly sealed to prevent exposure to moisture and air. Some sources also recommend storage under an inert atmosphere (e.g., argon or nitrogen).

Q4: What should I do in case of accidental exposure?

A4: In case of:

- Skin contact: Immediately flush the affected area with plenty of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.[\[1\]](#)
- Eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)
- Inhalation: Move the exposed individual to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[1\]](#)

Q5: What are the common research applications of 3-(Trifluoromethyl)phenethylamine?

A5: 3-(Trifluoromethyl)phenethylamine is primarily used as a chemical intermediate in the synthesis of more complex molecules, particularly in the development of pharmaceuticals. It is a known precursor in the synthesis of fenfluramine and its derivatives.[\[2\]](#) As a substituted phenethylamine, it is also of interest in neuroscience research for its potential interaction with monoamine neurotransmitter systems.

Safety and Handling

Proper handling of 3-(Trifluoromethyl)phenethylamine is critical to ensure laboratory safety. The following table summarizes the key safety information.

Hazard Category	Pictogram	Signal Word	Hazard Statement	Precautionary Statements
Skin Corrosion/Irritation	GHS05	Danger	H314: Causes severe skin burns and eye damage. [1]	P260, P264, P280, P301+P330+P331, P303+P361+P353, P304+P340, P305+P351+P338, P310, P363, P405, P501 [1]
Serious Eye Damage	GHS05	Danger	H318: Causes serious eye damage.	(Included in H314 precautions)

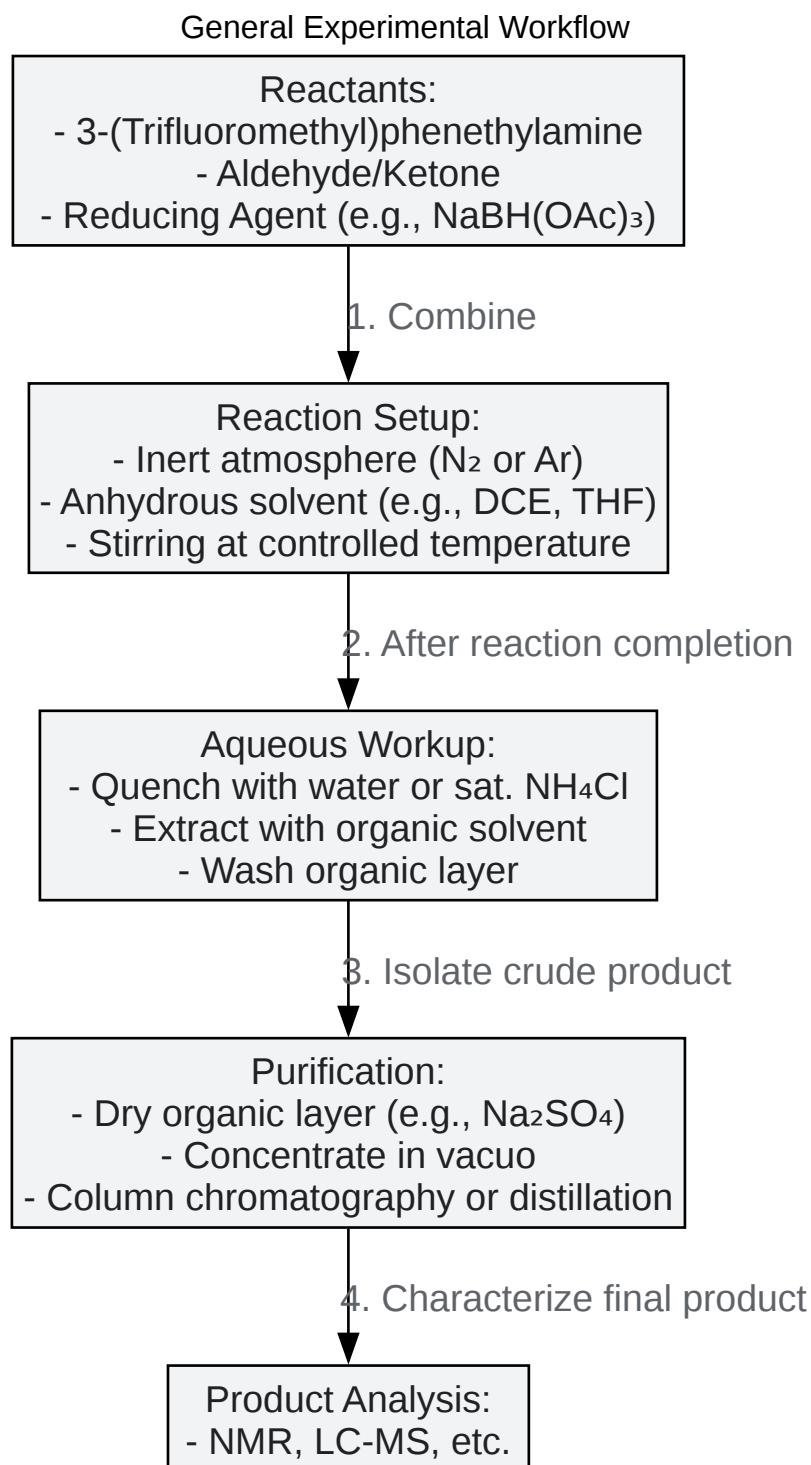
Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Chemical safety goggles and a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), lab coat, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.

Experimental Protocols & Troubleshooting

General Experimental Workflow: Use as a Synthetic Intermediate

3-(Trifluoromethyl)phenethylamine is often used in reactions involving its amine functional group, such as in reductive amination to form more complex amines. A general workflow is outlined below.



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A general workflow for using 3-(Trifluoromethyl)phenethylamine in a reductive amination reaction.

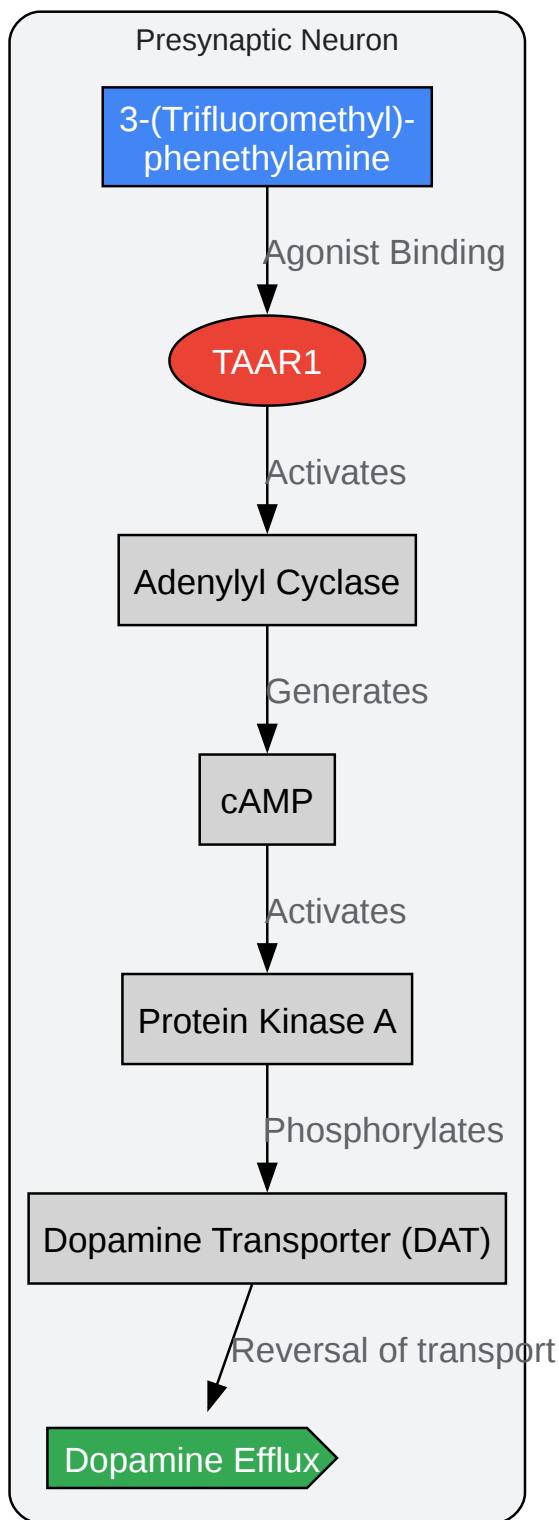
Troubleshooting Guide

Issue	Potential Cause(s)	Suggested Solution(s)
Low or no product yield	<ul style="list-style-type: none">- Inactive reducing agent.- Wet solvent or reagents.- Incorrect reaction temperature.- Steric hindrance from the aldehyde/ketone.	<ul style="list-style-type: none">- Use a fresh bottle of reducing agent.- Ensure all glassware is oven-dried and solvents are anhydrous.- Optimize the reaction temperature.- Consider a different, less hindered starting material or a more potent reducing agent.
Formation of side products	<ul style="list-style-type: none">- Over-reduction of the aldehyde/ketone.- Self-condensation of the aldehyde/ketone.- Reaction with atmospheric CO₂.	<ul style="list-style-type: none">- Use a milder reducing agent (e.g., NaBH(OAc)₃ is often preferred over NaBH₄ for this reason).- Add the aldehyde/ketone slowly to the reaction mixture.- Maintain a strict inert atmosphere.
Difficult purification	<ul style="list-style-type: none">- Product is an oil that is difficult to handle.- Product co-elutes with starting material or impurities.	<ul style="list-style-type: none">- Consider converting the product to a salt (e.g., hydrochloride) for easier handling and purification by recrystallization.- Optimize the mobile phase for column chromatography (try different solvent systems and gradients).
Inconsistent results	<ul style="list-style-type: none">- Reagent quality.- Variations in reaction setup.	<ul style="list-style-type: none">- Use reagents from a reliable supplier and check their purity.- Standardize the experimental procedure, including reaction time, temperature, and reagent addition rates.

Biological Context: Interaction with TAAR1

Substituted phenethylamines are known to interact with the Trace Amine-Associated Receptor 1 (TAAR1), a G protein-coupled receptor involved in modulating monoaminergic neurotransmission. The activation of TAAR1 can influence dopamine and serotonin signaling.

Simplified TAAR1 Signaling Pathway

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A simplified diagram of the TAAR1 signaling pathway initiated by a phenethylamine derivative.

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References

- 1. newdrugapprovals.org [newdrugapprovals.org]
- 2. 3-(TRIFLUOROMETHYL)PHENETHYLAMINE | 52516-30-0 [chemicalbook.com]
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